

Data Presentation: Qualitative Solubility of Phenyl Bromoacetate

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Compound of Interest

Compound Name: Phenyl Bromoacetate

Cat. No.: B105193

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The solubility of **Phenyl Bromoacetate** in common organic solvents is generally described in qualitative terms. The following table summarizes the available information from chemical databases and safety data sheets.

Solvent	Qualitative Solubility	Citation
Ethanol	Soluble	[1]
Ether	Soluble	[1]
Chloroform	Sparingly Soluble	[1]
Ethyl Acetate	Slightly Soluble	[1]
Water	Insoluble	[1]

Note: The terms "soluble," "sparingly soluble," and "slightly soluble" are qualitative descriptors and do not provide specific concentration limits. For precise applications, experimental determination of solubility is recommended.

Experimental Protocols: Determining the Solubility of a Solid Organic Compound

The following is a generalized yet detailed methodology for determining the solubility of a solid organic compound, such as **Phenyl Bromoacetate**, in an organic solvent. This protocol is

based on standard laboratory practices.

Objective: To determine the solubility of a solid compound in a specific solvent at a given temperature, typically expressed in grams of solute per 100 mL of solvent (g/100 mL).

Materials and Equipment:

- Analytical balance (accurate to ± 0.0001 g)
- Vials or test tubes with secure caps
- Constant temperature bath (e.g., water bath, oil bath, or heating block)
- Calibrated thermometer
- Magnetic stirrer and stir bars or a vortex mixer
- Pipettes and syringes for accurate liquid handling
- Syringe filters (chemically compatible with the solvent)
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven for drying

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of the solid **Phenyl Bromoacetate** to a vial containing a known volume of the organic solvent of interest (e.g., 5 mL). An excess of the solid is crucial to ensure that a saturated solution is formed.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer or vortex mixer for a sufficient period to allow the system to reach equilibrium. The time required to reach equilibrium can vary and

may need to be determined empirically (typically several hours to 24 hours).

- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette or syringe to avoid premature crystallization of the solute.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed collection vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the exact weight of the collection vial containing the filtered saturated solution.
 - Carefully evaporate the solvent from the vial. This can be achieved by gentle heating in an oven or by using a stream of inert gas (e.g., nitrogen). For temperature-sensitive compounds, a vacuum oven at a low temperature is preferable.
 - Once the solvent is completely removed, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the vial containing the dried solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty vial from the final weight of the vial with the dried solute.
 - The solubility can then be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dissolved solid (g)} / \text{Volume of solvent used (mL)}) * 100$$

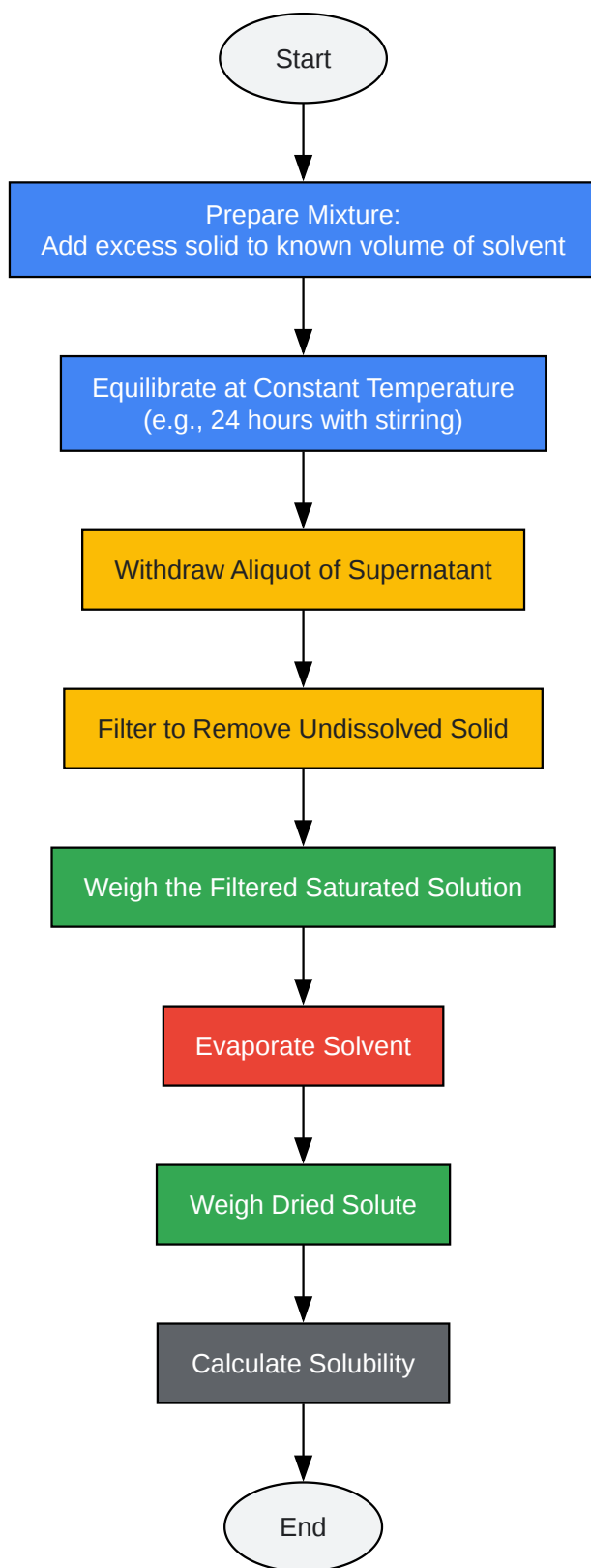
Safety Precautions:

- Always work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Phenyl Bromoacetate** and the chosen solvent for specific handling and disposal instructions.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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